

Proper Disposal Procedures for Demethoxyencecalin: A Comprehensive Guide

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Compound of Interest

Compound Name: Demethoxyencecalin

Cat. No.: B101448

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information, including detailed operational and disposal plans for **demethoxyencecalin**, a naturally occurring compound with antifungal properties. By adhering to these procedures, laboratories can maintain a safe working environment and ensure regulatory compliance.

Immediate Safety and Handling Protocols

Demethoxyencecalin is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[1] Therefore, stringent adherence to safety protocols is mandatory when handling this compound.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields.^[1]
- Hand Protection: Use protective gloves.^[1]
- Skin and Body Protection: Wear impervious clothing to prevent skin contact.^[1]
- Respiratory Protection: In areas with inadequate ventilation or when dust/aerosols may be generated, a suitable respirator is required.^[1]

Engineering Controls:

- Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system.[1]
- Ensure that a safety shower and eyewash station are readily accessible.[1]

Handling and Storage:

- Avoid inhalation, and contact with eyes and skin.[1]
- Prevent the formation of dust and aerosols.[1]
- Store in a cool, well-ventilated area in a tightly sealed container.[1]
- Keep away from direct sunlight and sources of ignition.[1]
- **Demethoxyencecalin** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[1]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **demethoxyencecalin**:

Property	Value
Molecular Formula	C ₁₃ H ₁₄ O ₂ [1][2][3][4]
Molecular Weight	202.25 g/mol [1][2][3]
Appearance	Colorless Transparent Liquid or White Solid[2]
Purity	98.77%[2]
Solubility	Soluble in organic solvents such as ethanol and methanol.[3] Water solubility is estimated at 60.26 mg/L @ 25 °C.[4][5]
Boiling Point	329.8 ± 42.0 °C at 760 mmHg[4]
Flash Point	147.7 ± 21.4 °C[4]
Density	1.1 ± 0.1 g/cm ³ [4]

Step-by-Step Disposal Procedure

The proper disposal of **demethoxyencecalin** is critical to prevent environmental contamination and ensure personnel safety. The following step-by-step procedure should be followed:

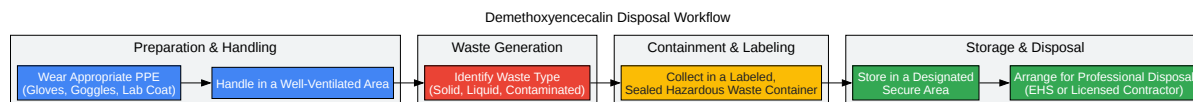
- Assess the Waste: Determine if the **demethoxyencecalin** waste is in a solid, liquid, or contaminated material form.
- Containment:
 - Solid Waste: Collect solid **demethoxyencecalin** waste in a clearly labeled, sealed container.
 - Liquid Waste: For solutions, absorb the liquid with a non-reactive, finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#)
 - Contaminated Materials: Any materials that have come into contact with **demethoxyencecalin**, such as gloves, paper towels, and pipette tips, should be considered contaminated.
- Labeling: Clearly label the waste container as "Hazardous Waste: **Demethoxyencecalin**" and include the date of accumulation.
- Storage: Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of **demethoxyencecalin** down the drain or in regular trash.

Experimental Protocols

While specific experimental protocols involving **demethoxyencecalin** are beyond the scope of this disposal guide, it is crucial to incorporate waste disposal considerations into the planning phase of any experiment. This includes identifying the types and potential volumes of waste that will be generated and ensuring the availability of appropriate waste containers and labels.

Visualizing the Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **demethoxyencecalin**, from initial handling to final disposal.



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Caption: Logical workflow for the safe disposal of **demethoxyencecalin**.

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